

Essential Procedures for the Safe Disposal of Desmorpholinyl Quizartinib-PEG2-COOH

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Compound of Interest

Compound Name: Desmorpholinyl Quizartinib-PEG2-COOH

Cat. No.: B2677890

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For Immediate Implementation by Laboratory Personnel

This guide provides critical safety and logistical information for the proper disposal of **Desmorpholinyl Quizartinib-PEG2-COOH**, a compound utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) for FLT-3 degradation.^{[1][2][3][4]} Adherence to these procedures is essential for ensuring personnel safety, environmental protection, and regulatory compliance.

Desmorpholinyl Quizartinib-PEG2-COOH, as a derivative of a potent kinase inhibitor, should be handled as a hazardous chemical waste.^{[5][6][7][8]} Although a specific Safety Data Sheet (SDS) for this compound is not publicly available, the disposal protocols are based on established best practices for small molecule kinase inhibitors.^{[5][6][8]} Researchers must always consult their institution's Environmental Health and Safety (EHS) department for specific guidelines, as local regulations may vary.^{[5][6]}

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent dermal, ocular, and respiratory exposure.

Required Personal Protective Equipment (PPE):

PPE Item	Specification
Gloves	Double nitrile, chemical-resistant
Eye Protection	Safety goggles or a face shield
Lab Coat	Standard laboratory coat
Respiratory Protection	A NIOSH-approved respirator may be necessary if generating dust or aerosols.

All handling and disposal activities involving this compound must be conducted within a certified chemical fume hood to minimize the risk of inhalation.[\[5\]](#)[\[9\]](#)

Step-by-Step Disposal Protocol

The proper disposal of **Desmorpholinyl Quizartinib-PEG2-COOH** involves the careful segregation, containment, and labeling of all waste streams. Never mix chemical waste with regular trash or biohazardous waste.[\[5\]](#)

Step 1: Waste Segregation

Properly segregate all waste at the point of generation into three distinct categories:

- Solid Chemical Waste:
 - Unused/Expired Compound: Any excess or expired solid **Desmorpholinyl Quizartinib-PEG2-COOH**.
 - Contaminated Materials: All items that have come into direct contact with the compound, including gloves, pipette tips, vials, bench paper, and other disposable labware.[\[5\]](#)[\[7\]](#)
- Liquid Chemical Waste:
 - Contaminated Solutions: All solutions containing **Desmorpholinyl Quizartinib-PEG2-COOH**, such as stock solutions (e.g., in DMSO), experimental buffers, and cell culture media.[\[5\]](#)
- Sharps Waste:

- Contaminated Sharps: Needles, syringes, or any other sharp objects contaminated with the compound.

Step 2: Waste Containment and Labeling

Proper containment is crucial to prevent leaks and ensure safe handling.

- Solid Waste:
 - Collect all solid waste in a designated, leak-proof hazardous waste container with a secure lid.[\[7\]](#)
 - Ensure the container is compatible with the chemical nature of the waste.
- Liquid Waste:
 - Collect all liquid waste in a designated, leak-proof, and shatter-resistant container.
 - Be mindful of solvent compatibility; halogenated and non-halogenated solvent waste should generally be collected separately.[\[5\]](#)
- Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste".
 - The label must include the full chemical name: "**Desmorpholinyl Quizartinib-PEG2-COOH**" and its CAS Number: 2292116-14-2.
 - List all contents, including solvents and their approximate concentrations.

Step 3: Storage and Disposal

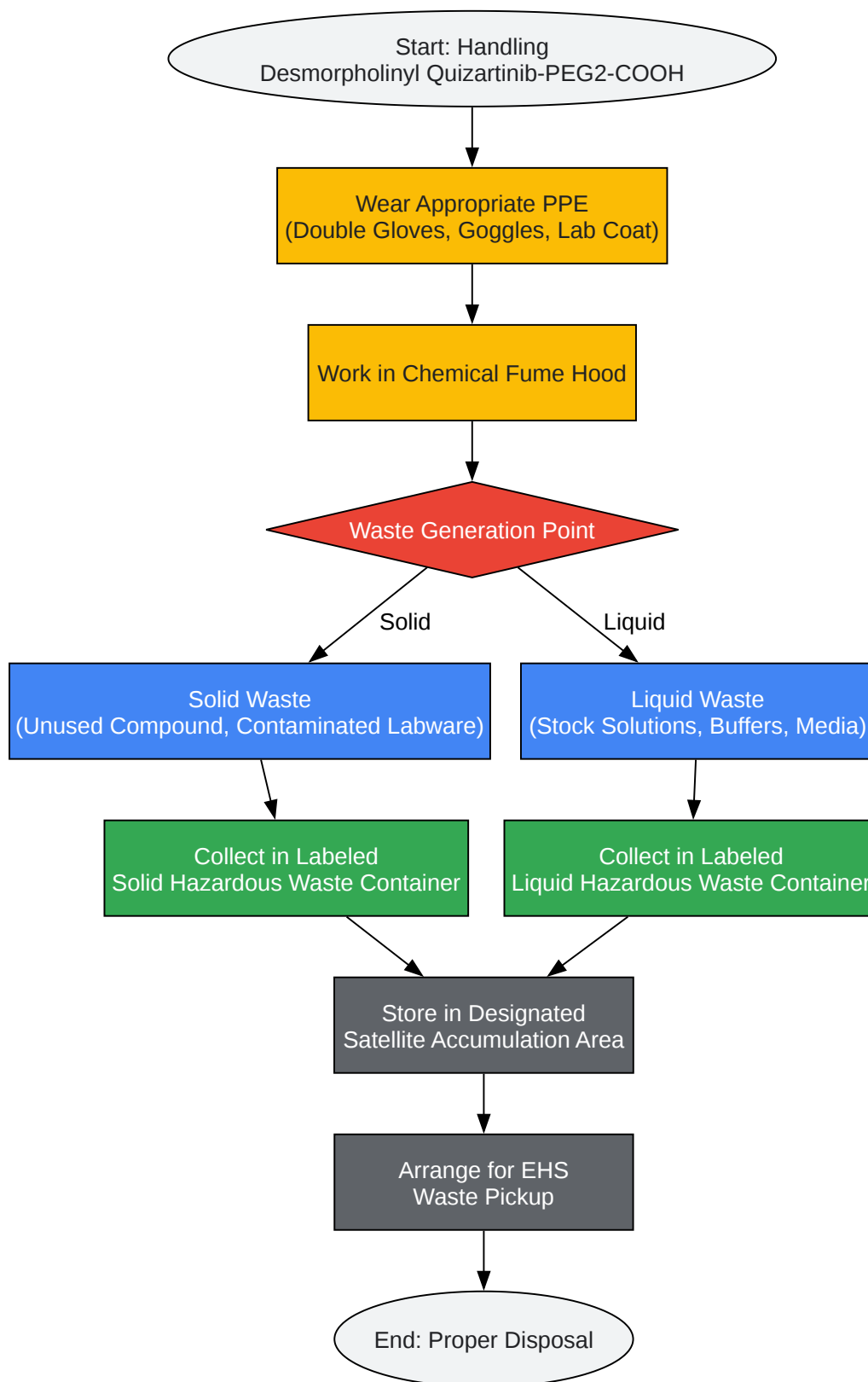
- Temporary Storage: Store sealed waste containers in a designated and well-ventilated satellite accumulation area within the laboratory. This area should have secondary containment to mitigate any potential leaks.[\[5\]](#)
- EHS Pickup: Once a waste container is full, or the experiment is complete, arrange for disposal through your institution's EHS department. Follow their specific procedures for

requesting a waste pickup.[\[5\]](#)[\[6\]](#)

Under no circumstances should this compound or its solutions be disposed of down the drain or in regular trash.[\[7\]](#)

Experimental Workflow and Disposal Decision Pathway

The following diagram illustrates the logical flow for the safe handling and disposal of **Desmorpholinyl Quizartinib-PEG2-COOH**.



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References

- 1. Desmorpholinyl Quizartinib-PEG2-COOH - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Desmorpholinyl Quizartinib-PEG2-COOH | PROTAC 靶蛋白配体连接子偶联物 | MCE [medchemexpress.cn]
- 4. anjiechem.com [anjiechem.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
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